



# An In-depth Technical Guide to Chlorophosphonazo III

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CAS Number: 1914-99-4[1][2][3]

This guide provides a comprehensive overview of **Chlorophosphonazo III**, a valuable chromogenic agent in analytical chemistry. It is intended for researchers, scientists, and professionals in drug development who utilize spectrophotometric and other analytical techniques.

## **Chemical and Physical Properties**

**Chlorophosphonazo III**, with the chemical name 2,7-Bis(4-chloro-2-phosphonophenylazo)-1,8-dihydroxy-3,6-naphthalenedisulfonic acid, is a complex organic molecule widely used as a metal indicator.[1] Its structure allows for the formation of stable, colored chelates with a variety of metal ions.

Table 1: General Properties of Chlorophosphonazo III



Property	Value	Reference
CAS Number	1914-99-4	[1][2][3]
Molecular Formula	C22H16Cl2N4O14P2S2	[1][3]
Molecular Weight	757.36 g/mol	[3]
Appearance	Reddish-brown to black-purple crystalline powder	[1]
Solubility	Readily soluble in water; slightly soluble in ethanol and acetone; insoluble in ether, benzene, chloroform, and carbon tetrachloride.	[4]
Melting Point	>300°C	[4][5]

**Chlorophosphonazo III**'s color is pH-dependent. It is violet at a pH of 4 or lower, blue in NaOH solution, and brilliant green in acids like sulfuric, hydrochloric, and dilute nitric acid.[1][6] It is important to note that it decomposes in concentrated nitric acid.[1][6]

## **Applications in Metal Ion Determination**

**Chlorophosphonazo III** is a highly sensitive reagent for the spectrophotometric determination of a wide range of metal ions.[5][7] It is particularly useful for the analysis of alkaline earth metals, as well as other elements such as thorium, uranium, lanthanoids, and actinoids.[1][6]

The selectivity of **Chlorophosphonazo III** for different metal ions can be controlled by adjusting the pH of the solution. For instance, it can be used for the selective colorimetric determination of calcium in the presence of magnesium at a pH range of 2-3.[1][6] At pH 2.2, it is possible to determine calcium alone, while at pH 7.0, both calcium and magnesium can be determined.[2]

Table 2: Applications of **Chlorophosphonazo III** in Spectrophotometric Analysis



Analyte	Application	Reference
Calcium	Determination in biological fluids and via disposable optical sensors.	[1][5]
Magnesium	Simultaneous determination with calcium.	
Thorium	Colorimetric reagent.	[1][6]
Uranium	Colorimetric and extraction- photometric determination.	[1][6]
Lanthanoids & Actinoids	Colorimetric reagent.	[1][6]
Titanium, Zirconium, Scandium	Spectrophotometric determination.	[2][5]
Sulfate (SO <sub>4</sub> <sup>2-</sup> )	Indicator for precipitation titration with Ba <sup>2+</sup> .	[1]

## **Experimental Protocols**

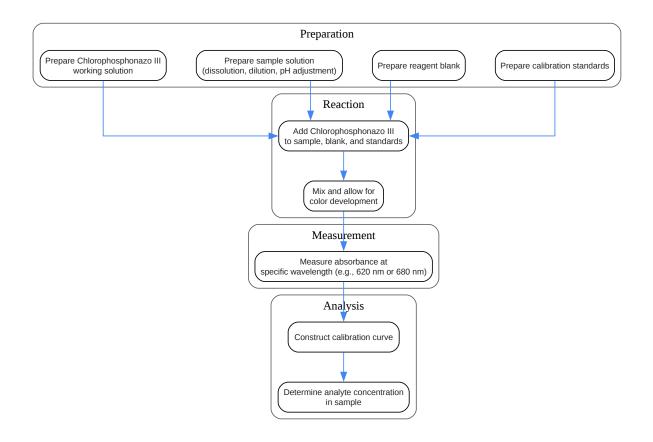
The following protocols are generalized examples of how **Chlorophosphonazo III** is used in spectrophotometric analysis. Researchers should consult specific literature for optimized conditions for their particular analyte and sample matrix.

#### 3.1. General Spectrophotometric Determination of Metal Ions

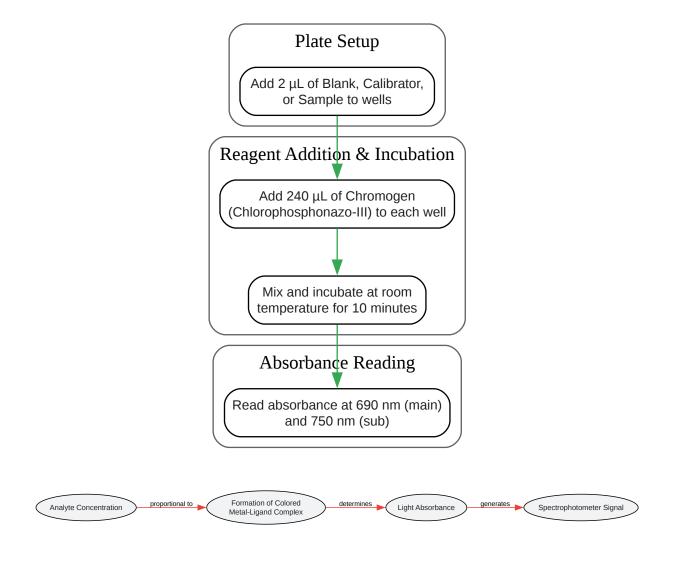
This protocol outlines the basic steps for using **Chlorophosphonazo III** to determine the concentration of a target metal ion.

Workflow for Metal Ion Determination









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- To cite this document: BenchChem. [An In-depth Technical Guide to Chlorophosphonazo III].
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